

Application Notes and Protocols: Aluminium p-Toluenesulphonate in Organic Synthesis

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Compound of Interest

Compound Name: Aluminium p-toluenesulphonate

Cat. No.: B080634

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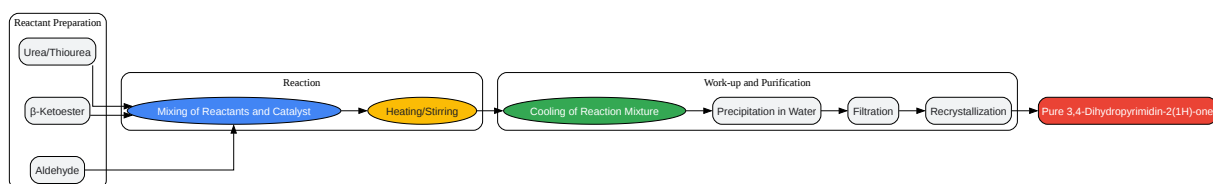
For Researchers, Scientists, and Drug Development Professionals

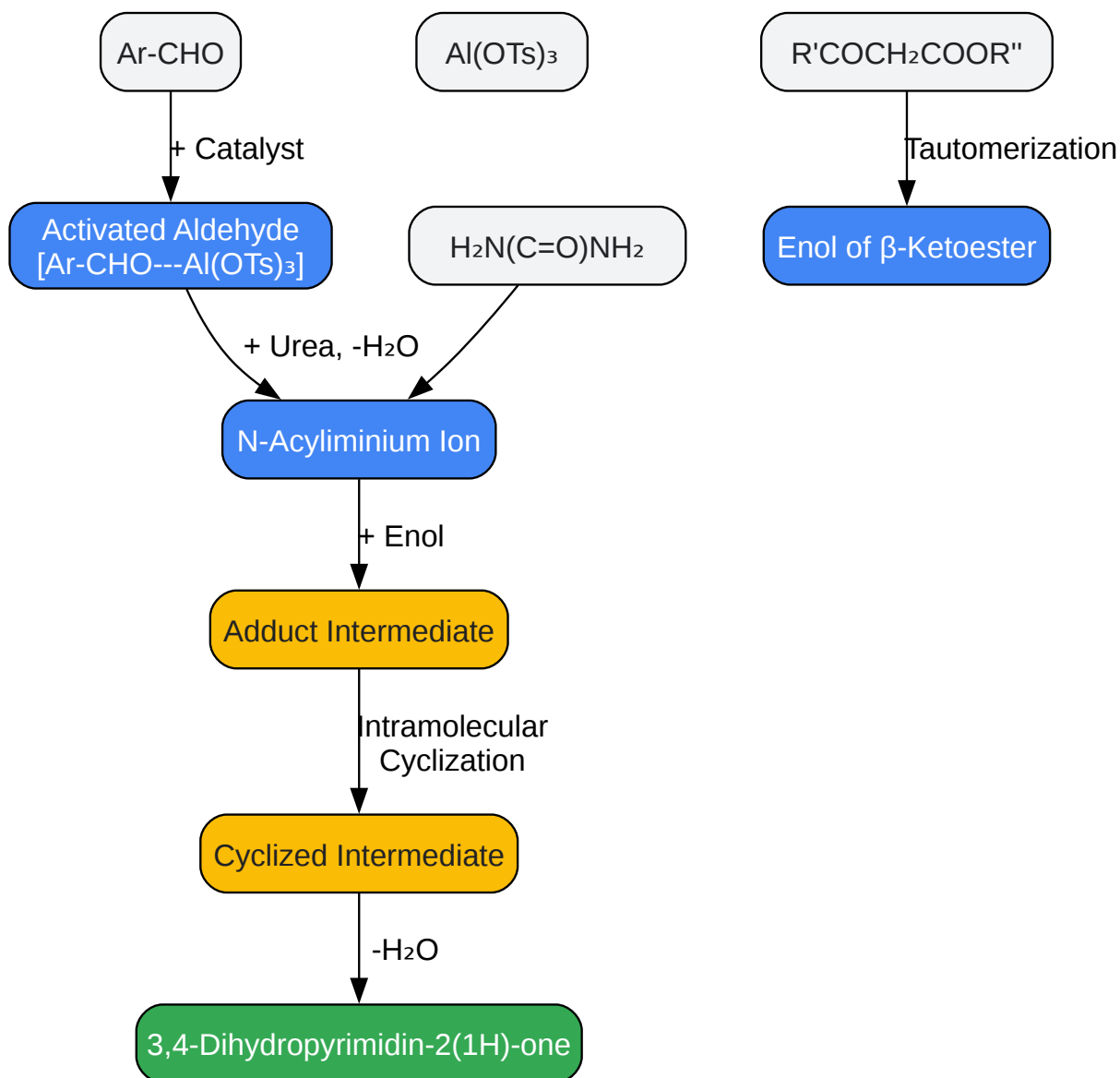
This document provides detailed application notes and experimental protocols for the use of **aluminium p-toluenesulphonate** as a catalyst in key organic syntheses. **Aluminium p-toluenesulphonate**, also known as aluminium tosylate $[\text{Al}(\text{OTs})_3]$, is a versatile and effective Lewis acid catalyst. While specific literature on its applications is less abundant compared to its Brønsted acid counterpart, p-toluenesulphonic acid (p-TsOH), its utility can be inferred from the broader context of Lewis acid catalysis in reactions such as the Biginelli condensation, Friedel-Crafts acylation, and Beckmann rearrangement.

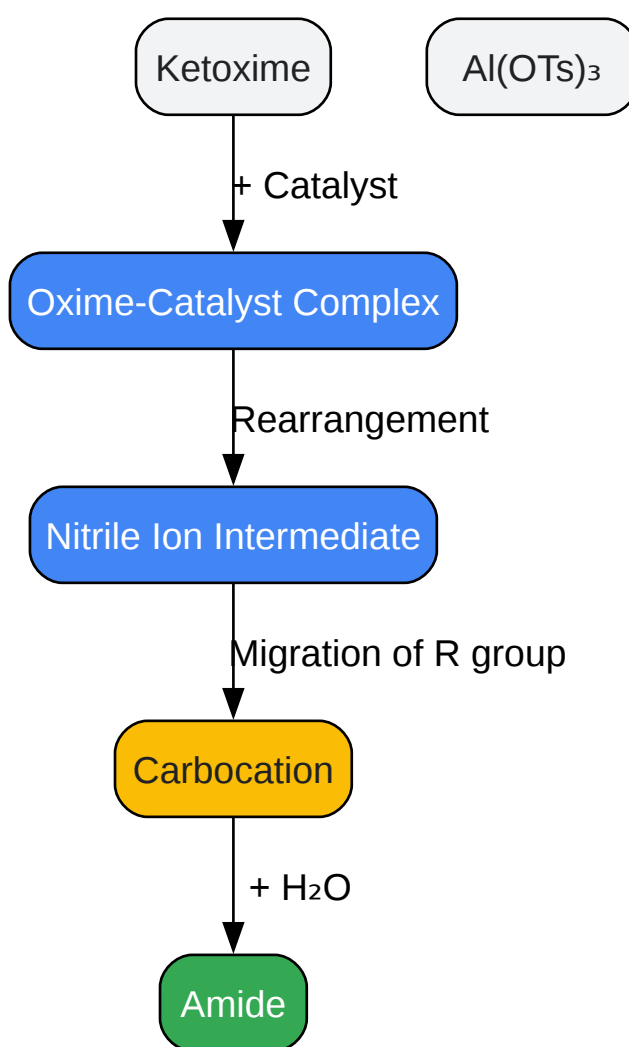
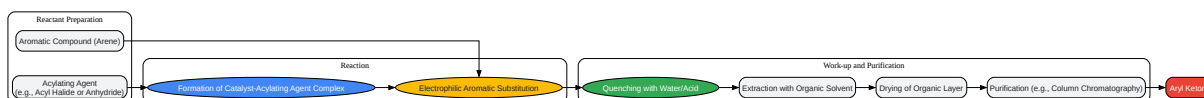
Biginelli Reaction: Synthesis of 3,4-Dihydropyrimidin-2(1H)-ones

The Biginelli reaction is a one-pot multicomponent reaction for the synthesis of 3,4-dihydropyrimidin-2(1H)-ones (DHPMs), a class of compounds with significant pharmacological interest. Lewis acids like **aluminium p-toluenesulphonate** can effectively catalyze this reaction by activating the aldehyde component towards nucleophilic attack.

General Workflow for the Biginelli Reaction







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